

# Spectroscopic Data of 4-Amino-3-iodobenzotrifluoride: A Technical Guide

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## Compound of Interest

Compound Name: 4-Amino-3-iodobenzotrifluoride

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This technical guide provides an in-depth overview of the spectroscopic data for the compound **4-Amino-3-iodobenzotrifluoride**, a key intermediate in the synthesis of pharmaceuticals and other advanced materials. This document details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for data acquisition.

## Core Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **4-Amino-3-iodobenzotrifluoride**.

### Table 1: NMR Spectral Data of 4-Amino-3-iodobenzotrifluoride

Nucleus	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
$^1\text{H}$	7.87	d	2.0
7.37	dd	$J_1 = 8.4, J_2 = 2.0$	
6.74	d	8.4	
4.41	s		
$^{13}\text{C}$	149.7		
136.3	q	4.0	
126.9	q	4.0	
123.7	q	270.0	
121.6	q	3.0	
113.6			
82.3			
$^{19}\text{F}$	-61.4	s	

Data obtained in  $\text{CDCl}_3$  at 400 MHz for  $^1\text{H}$  and  $^{13}\text{C}$ , and 376 MHz for  $^{19}\text{F}$ .[\[1\]](#)

## Table 2: Mass Spectrometry Data of 4-Amino-3-iodobenzotrifluoride

Technique	Calculated Mass $[\text{M}+\text{H}]^+$	Found Mass $[\text{M}+\text{H}]^+$
HRMS (ESI)	287.9497	287.9481

High-Resolution Mass Spectrometry (HRMS) with Electrospray Ionization (ESI).[\[1\]](#)

## Experimental Protocols

The following are the detailed methodologies for the key experiments cited.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrumentation: A 400 MHz spectrometer was used for  $^1\text{H}$  and  $^{13}\text{C}$  NMR, and a 376 MHz spectrometer was used for  $^{19}\text{F}$  NMR.[\[1\]](#)

Sample Preparation: The sample was dissolved in deuterated chloroform ( $\text{CDCl}_3$ ).

Data Acquisition:

- $^1\text{H}$  NMR: Spectra were recorded at 400 MHz. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.[\[1\]](#)
- $^{13}\text{C}$  NMR: Spectra were recorded at 400 MHz. Chemical shifts are reported in ppm relative to the solvent peak of  $\text{CDCl}_3$ .[\[1\]](#)
- $^{19}\text{F}$  NMR: Spectra were recorded at 376 MHz. Chemical shifts are reported in ppm.[\[1\]](#)

## Mass Spectrometry (MS)

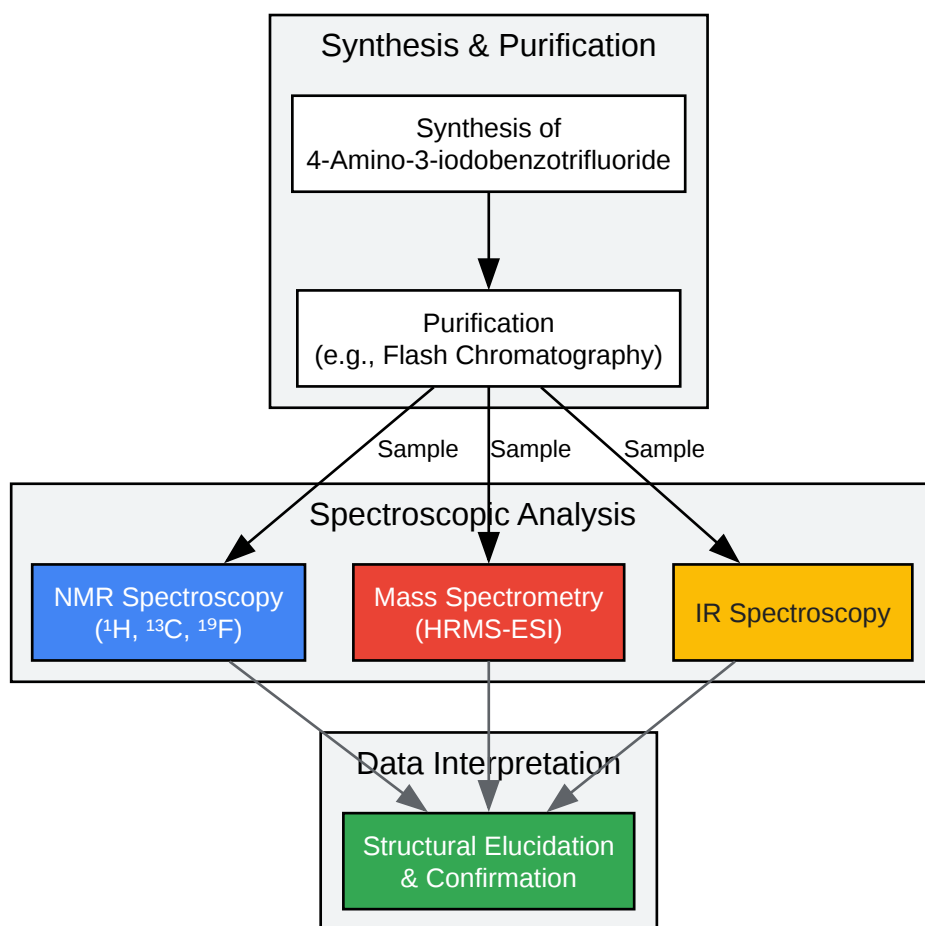
Instrumentation: High-Resolution Mass Spectrometry (HRMS) with Electrospray Ionization (ESI) was utilized.[\[1\]](#)

Sample Preparation: The sample was dissolved in a suitable solvent and introduced into the mass spectrometer.

Data Acquisition: The mass-to-charge ratio ( $m/z$ ) of the protonated molecule  $[\text{M}+\text{H}]^+$  was measured to determine the accurate mass and confirm the elemental composition.[\[1\]](#)

## Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **4-Amino-3-iodobenzotrifluoride**.



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## References

- 1. rsc.org [rsc.org]
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